

A Comparative Analysis of Barrier Properties: Parylene D vs. Atomic Layer Deposition (ALD)

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Compound of Interest

Compound Name: Parylene D

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In the realm of advanced material science, the quest for superior barrier coatings is paramount for the protection of sensitive components in sectors ranging from electronics to medical devices. Among the leading technologies are **Parylene D**, a chemical vapor deposited polymer, and ultra-thin films deposited by Atomic Layer Deposition (ALD). This guide provides a detailed comparison of the barrier properties of these two materials, supported by experimental data and standardized testing protocols, to assist researchers, scientists, and drug development professionals in making informed material selection decisions.

Executive Summary

Both **Parylene D** and ALD films offer exceptional barrier properties against moisture and gases. **Parylene D**, a chlorinated poly(p-xylylene) polymer, is known for its uniform, pinhole-free conformal coatings. Atomic Layer Deposition is a technique for depositing highly conformal, ultra-thin films with atomic-level precision. The choice between these two materials often depends on the specific application requirements, including the necessary thickness, the sensitivity of the substrate to temperature, and the desired level of barrier performance. ALD generally provides a superior barrier at much thinner layers, making it ideal for miniaturized devices.

Quantitative Barrier Performance

The barrier properties of **Parylene D** and ALD coatings are typically quantified by their Water Vapor Transmission Rate (WVTR) and Gas Permeability. The following tables summarize key

performance data gathered from various studies. It is crucial to note that direct comparison can be challenging due to variations in testing conditions such as temperature and relative humidity.

Table 1: Water Vapor Transmission Rate (WVTR) Comparison

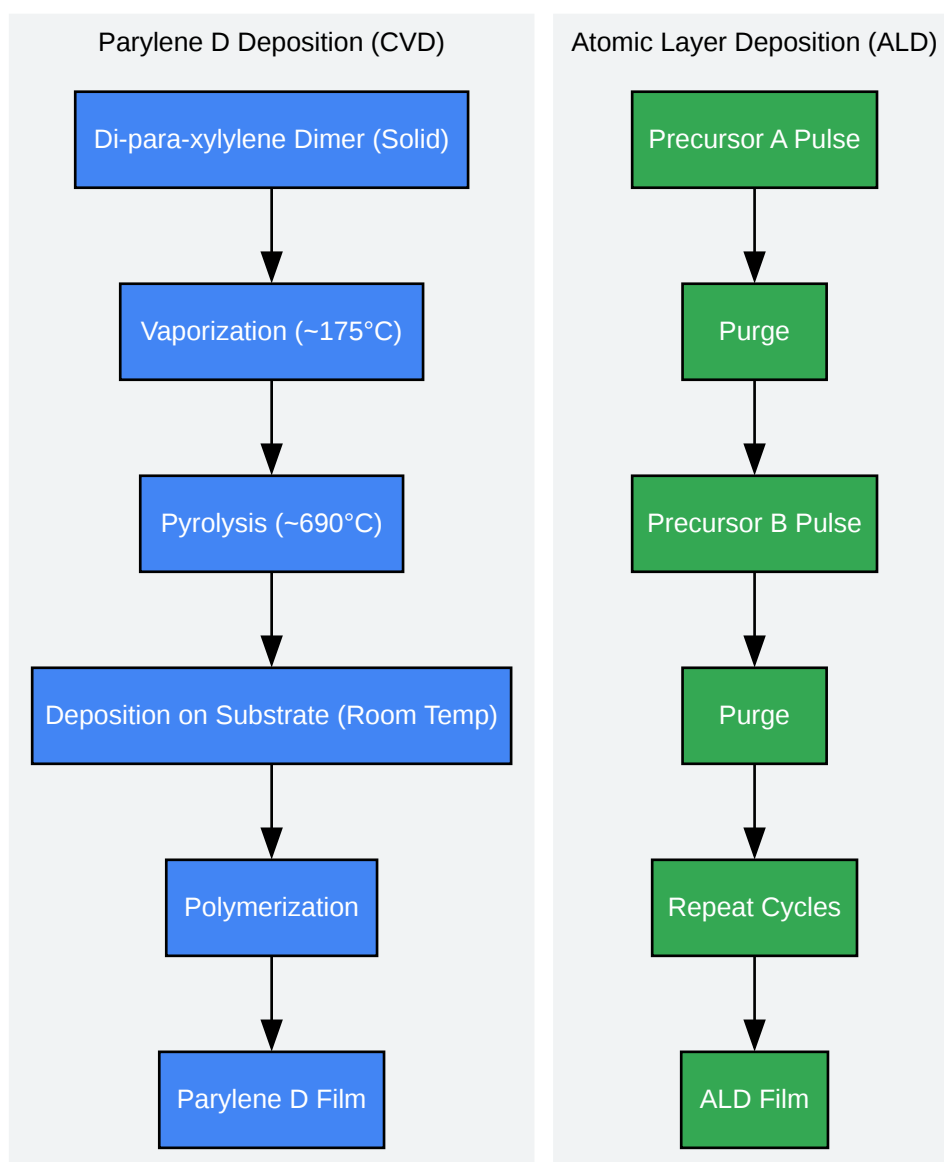
Material	Thickness	Test Method	Test Conditions	WVTR (g/m ² /day)
Parylene D	Not Specified	Not Specified	Not Specified	0.09 (normalized to g·mm/m ² ·day) [1]
ALD (Al ₂ O ₃)	25 nm	Ca Test	38°C, 85% RH	1.7 x 10 ⁻⁵ [2][3]
ALD (Al ₂ O ₃)	25 nm	Ca Test	60°C, 85% RH	6.5 x 10 ⁻⁵ [2][3]
ALD (Al ₂ O ₃)	≥10 nm	Ca Test	38°C, 85% RH	≤5 x 10 ⁻⁵ [1]

Table 2: Gas Permeability Comparison

Material	Gas	Test Method	Test Conditions	Permeability (cc·mm/m ² ·day·atm)
Parylene D	N ₂	ASTM D1434	25°C	1.8[4]
Parylene D	O ₂	ASTM D1434	25°C	12.6[4]
Parylene D	CO ₂	ASTM D1434	25°C	5.1[4]
ALD (Al ₂ O ₃)	O ₂	Not Specified	23°C, 50% RH	Below detection limit for films ≥ 5 nm

Deposition Processes

The method of deposition significantly influences the final properties of the barrier coating.



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Deposition process comparison.

Parylene D is deposited using a chemical vapor deposition (CVD) process where a solid dimer is vaporized, pyrolyzed into a monomer, and then deposited onto a substrate at room temperature where it polymerizes.[5] This process results in a highly conformal and uniform coating.

ALD is a more controlled, layer-by-layer deposition technique. It involves sequential, self-limiting surface reactions of gaseous precursors. Each cycle of precursor exposure and purging

deposits a single atomic layer, allowing for precise thickness control and exceptional conformality.[\[6\]](#)

Experimental Methodologies

Accurate and reproducible measurement of barrier properties is critical for comparing different materials. The following are summaries of the standard experimental protocols used to test **Parylene D** and ALD films.

Water Vapor Transmission Rate (WVTR) Testing

ASTM E96/E96M: Standard Test Methods for Water Vapor Transmission of Materials

This standard describes two primary methods for measuring WVTR: the Desiccant Method (Dry Cup) and the Water Method (Wet Cup).

- Principle: A test specimen is sealed over the opening of a test dish containing either a desiccant or water. The assembly is then placed in a controlled atmosphere. The rate of water vapor movement through the specimen is determined by periodically weighing the dish to measure the gain or loss of water.[\[7\]](#)
- Apparatus: Test dishes, a controlled environmental chamber, and a precision analytical balance are required.
- Procedure (Desiccant Method):
 - A desiccant (e.g., anhydrous calcium chloride) is placed in the test dish.
 - The specimen is sealed to the dish.
 - The initial weight of the assembly is recorded.
 - The assembly is placed in a controlled environment (e.g., 23°C and 50% relative humidity).
 - The assembly is weighed at regular intervals until a constant rate of weight gain is achieved.

- Calculation: The WVTR is calculated from the rate of weight change, the area of the specimen, and the vapor pressure difference across the specimen.

The Calcium (Ca) Test for Ultra-High Barriers (ALD)

For materials with extremely low permeability like ALD films, the gravimetric methods are often not sensitive enough. The Ca test is a more sensitive alternative.[\[8\]](#)[\[9\]](#)

- Principle: A thin film of calcium is deposited onto a substrate and then encapsulated by the barrier film being tested. As water vapor permeates through the barrier, it corrodes the calcium, changing its electrical resistance or optical transparency. The rate of this change is proportional to the WVTR.[\[9\]](#)
- Apparatus: A vacuum deposition system for the calcium film, a controlled environment chamber, and equipment to measure either electrical resistance or optical transmission.
- Procedure (Optical Method):
 - A thin, semi-transparent layer of calcium is deposited on a glass substrate.
 - The barrier coating is applied over the calcium.
 - The sample is exposed to a controlled high-humidity and temperature environment (e.g., 38°C and 85% RH).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - The change in optical transmission through the calcium film is monitored over time as it reacts with water vapor and becomes transparent calcium oxide/hydroxide.
- Calculation: The WVTR is calculated from the rate of change in the transparent area of the calcium film.

Gas Permeability Testing

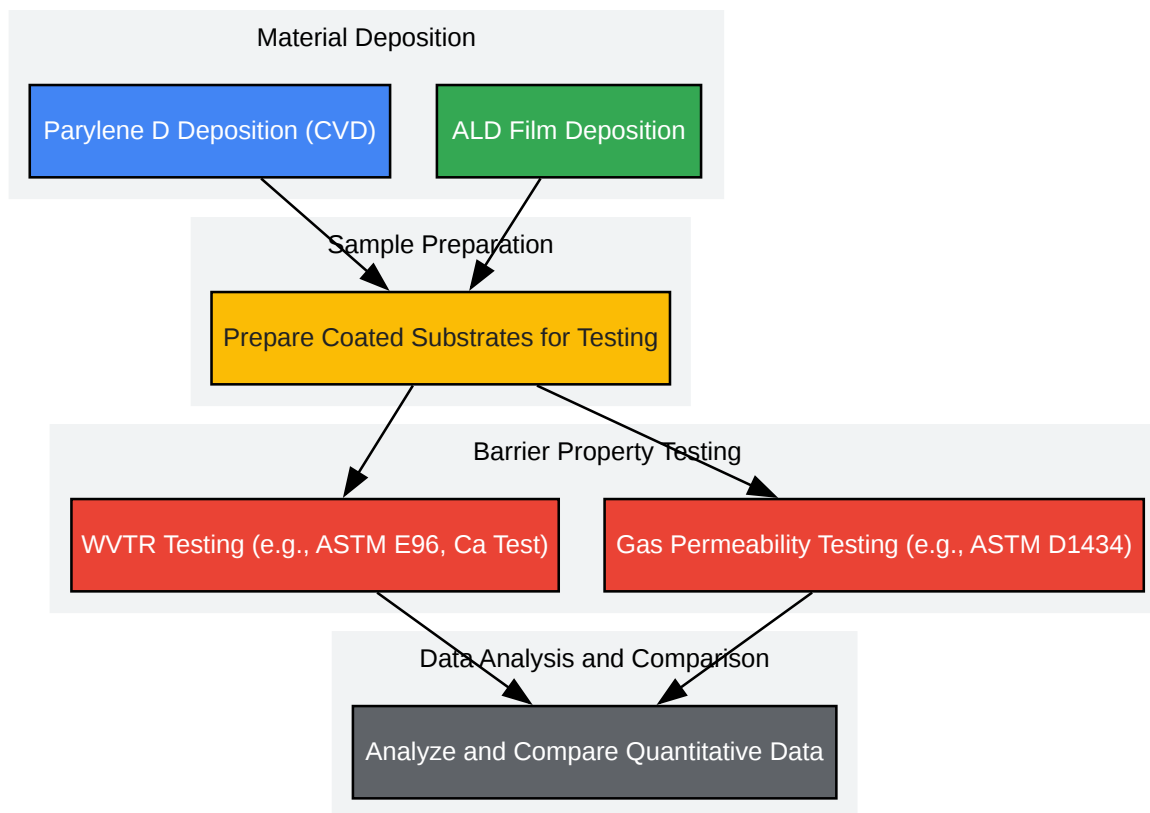
ASTM D1434: Standard Test Method for Determining Gas Permeability Characteristics of Plastic Film and Sheeting

This standard provides methods to measure the steady-state transmission rate of a gas through plastics.

- Principle: A film specimen is mounted as a barrier between two chambers in a gas transmission cell. One chamber is filled with the test gas at a specific pressure, and the other is at a lower pressure. The quantity of gas that permeates through the film over a given time is measured.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Apparatus: A gas transmission cell, pressure monitoring equipment, and a system to control gas flow and temperature.
- Procedure (Manometric Method):
 - The film is mounted in the gas transmission cell.
 - The low-pressure side of the cell is evacuated.
 - The test gas is introduced into the high-pressure side.
 - The pressure increase on the low-pressure side is measured over time as the gas permeates through the film.
- Calculation: The gas transmission rate (GTR) is calculated from the rate of pressure change, the volume of the low-pressure side, the area of the specimen, and the pressure difference across the specimen.

Workflow for Barrier Property Comparison

The following diagram illustrates the logical workflow for comparing the barrier properties of **Parylene D** and ALD coatings.



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Barrier property comparison workflow.

Conclusion

Both **Parylene D** and ALD offer high-performance barrier solutions. **Parylene D** provides a robust and reliable barrier with a well-established deposition process. ALD, on the other hand, excels in providing an even superior barrier at significantly reduced thicknesses, which is a critical advantage for the ever-shrinking dimensions of modern electronics and medical implants. The choice between the two will ultimately be dictated by the specific requirements of the application, including the level of barrier performance needed, thickness constraints, and cost considerations. For applications demanding the utmost in barrier performance and minimal coating thickness, ALD presents a compelling option. For applications where a slightly thicker but still highly effective and more established coating is sufficient, **Parylene D** remains a strong contender.

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